

# An In-depth Technical Guide to 4-Fluorothiophenol (CAS 371-42-6)

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## Compound of Interest

Compound Name: **4-Fluorothiophenol**

Cat. No.: **B130044**

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## Introduction

**4-Fluorothiophenol**, with the CAS number 371-42-6, is a versatile organofluorine compound that serves as a critical building block in various fields of chemical synthesis.[1][2] Its unique molecular structure, featuring a fluorine atom and a thiol group on a benzene ring, imparts specific reactivity that is highly sought after in the development of pharmaceuticals, agrochemicals, and advanced polymers.[1][3] This technical guide provides a comprehensive overview of **4-Fluorothiophenol**, including its chemical and physical properties, detailed experimental protocols for its synthesis, spectroscopic data, key applications, and safety information.

## Chemical and Physical Properties

**4-Fluorothiophenol** is a colorless to pale yellow liquid with a distinct, pungent odor.[4][5] It is characterized by the chemical formula  $C_6H_5FS$  and a molecular weight of 128.17 g/mol .[6][7] The presence of the electron-withdrawing fluorine atom enhances the acidity of the thiol group compared to thiophenol.[5] It is soluble in common organic solvents like ethyl acetate, dimethyl sulfoxide, dichloromethane, and chloroform, but it is not miscible with water.[5]

Table 1: Physicochemical Properties of **4-Fluorothiophenol**

Property	Value	Reference(s)
CAS Number	371-42-6	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FS	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Molecular Weight	128.17 g/mol	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Appearance	Clear colorless to light yellow liquid	<a href="#">[2]</a> <a href="#">[4]</a>
Density	1.203 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	164-168 °C	<a href="#">[4]</a> <a href="#">[11]</a>
Melting Point	43-46 °C	<a href="#">[4]</a> <a href="#">[11]</a>
Flash Point	54 °C (129.2 °F) - closed cup	<a href="#">[6]</a>
Refractive Index (n <sub>20/D</sub> )	1.550	<a href="#">[2]</a> <a href="#">[6]</a>
Solubility	Soluble in chloroform, methanol; not miscible in water	<a href="#">[4]</a> <a href="#">[5]</a>
pKa	6.40 ± 0.10 (Predicted)	<a href="#">[4]</a>

Table 2: Identifiers for **4-Fluorothiophenol**

Identifier	Value	Reference(s)
IUPAC Name	4-fluorobenzenethiol	<a href="#">[7]</a> <a href="#">[12]</a>
Synonyms	4-Fluorobenzenethiol, p- Fluorothiophenol, 4- Mercaptofluorobenzene	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[13]</a>
EC Number	206-737-6	<a href="#">[6]</a> <a href="#">[14]</a>
MDL Number	MFCD00004846	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[15]</a>
InChI	1S/C6H5FS/c7-5-1-3-6(8)4-2-5/h1-4,8H	<a href="#">[6]</a> <a href="#">[7]</a>
InChIKey	OKIHXNKYYGUVTE- UHFFFAOYSA-N	<a href="#">[6]</a> <a href="#">[7]</a>
SMILES	Fc1ccc(S)cc1	<a href="#">[6]</a> <a href="#">[12]</a>

## Synthesis of 4-Fluorothiophenol: Experimental Protocols

Two primary methods for the synthesis of **4-Fluorothiophenol** are documented: the reduction of 4-fluorobenzenesulfonyl chloride and the reaction of p-bromofluorobenzene with a sulfur source.

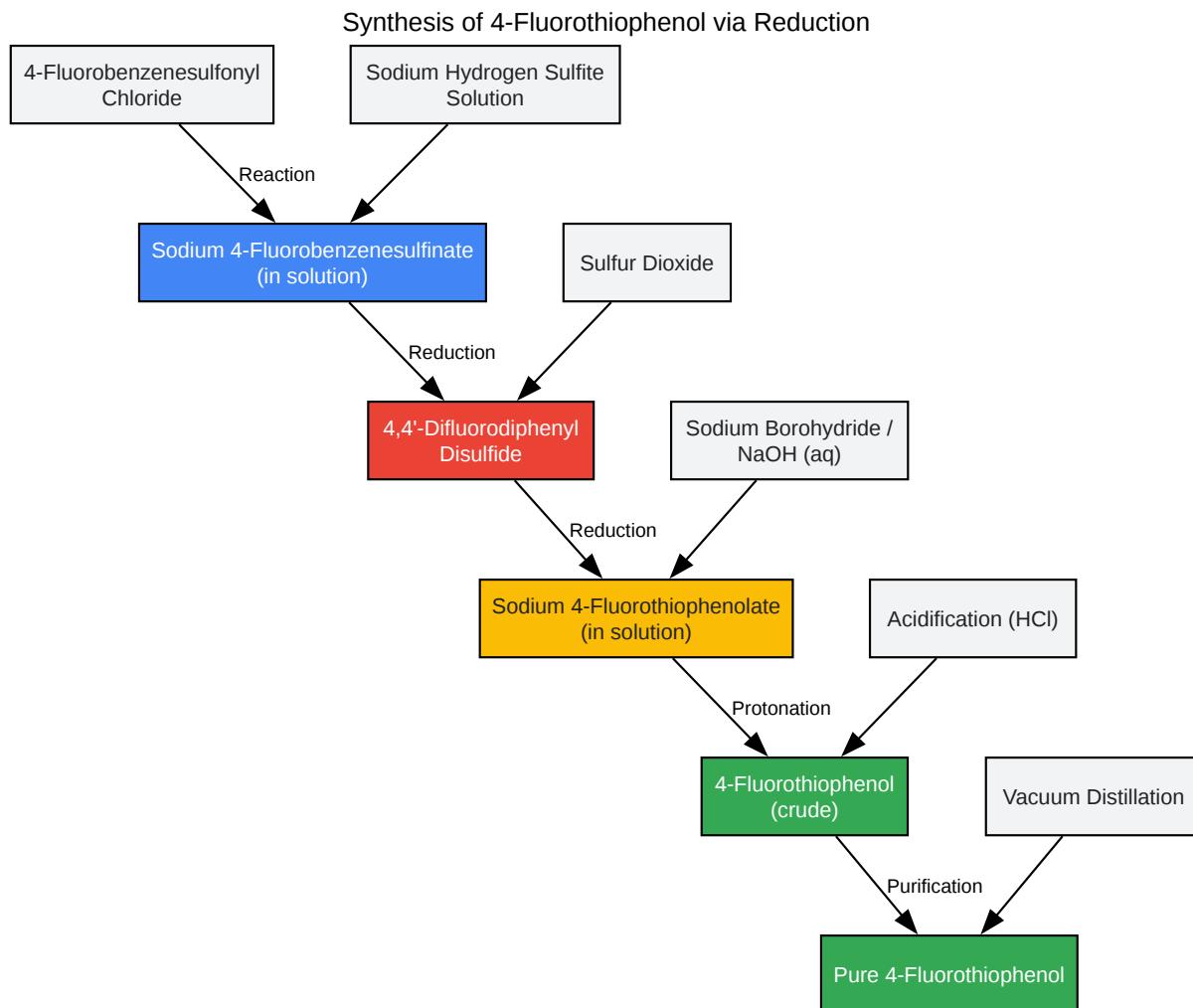
### Synthesis via Reduction of 4-Fluorobenzenesulfonyl Chloride

This industrial process involves a multi-step reaction that can yield highly pure **4-Fluorothiophenol**.[\[8\]](#)[\[16\]](#)

Experimental Protocol:

- Formation of Sodium 4-Fluorobenzenesulfinate: In a pressure vessel under a nitrogen atmosphere, a 40% aqueous solution of sodium hydrogen sulfite and water are combined. The pH is adjusted to 6.5 with a 44.8% sodium hydroxide solution while heating to 40°C. 4-Fluorobenzenesulfonyl chloride is then added dropwise at 40-45°C.[\[6\]](#)

- Reduction to 4,4'-Difluorodiphenyl Disulfide: The resulting solution of sodium 4-fluorobenzenesulfinate is reduced with sulfur dioxide to yield 4,4'-difluorodiphenyl disulfide. [8][9]
- Formation of **4-Fluorothiophenol** Sodium Salt: The 4,4'-difluorodiphenyl disulfide is dissolved in a water-miscible inert organic solvent (e.g., isopropanol or tetrahydrofuran). An aqueous sodium hydroxide solution containing sodium borohydride is then added to carry out the reduction to the sodium salt of **4-fluorothiophenol**. The reaction is typically maintained at a temperature between 60°C and 100°C.[6][8]
- Isolation of **4-Fluorothiophenol**: The solvent is removed by distillation. The aqueous solution of sodium **4-fluorothiophenolate** is then acidified with concentrated hydrochloric acid to a pH of 0.5 to 2.5. The **4-fluorothiophenol** separates as a clear lower phase and can be isolated.[8]
- Purification: Further purification can be achieved by vacuum distillation to obtain **4-fluorothiophenol** with a purity of over 99%. [8][17]



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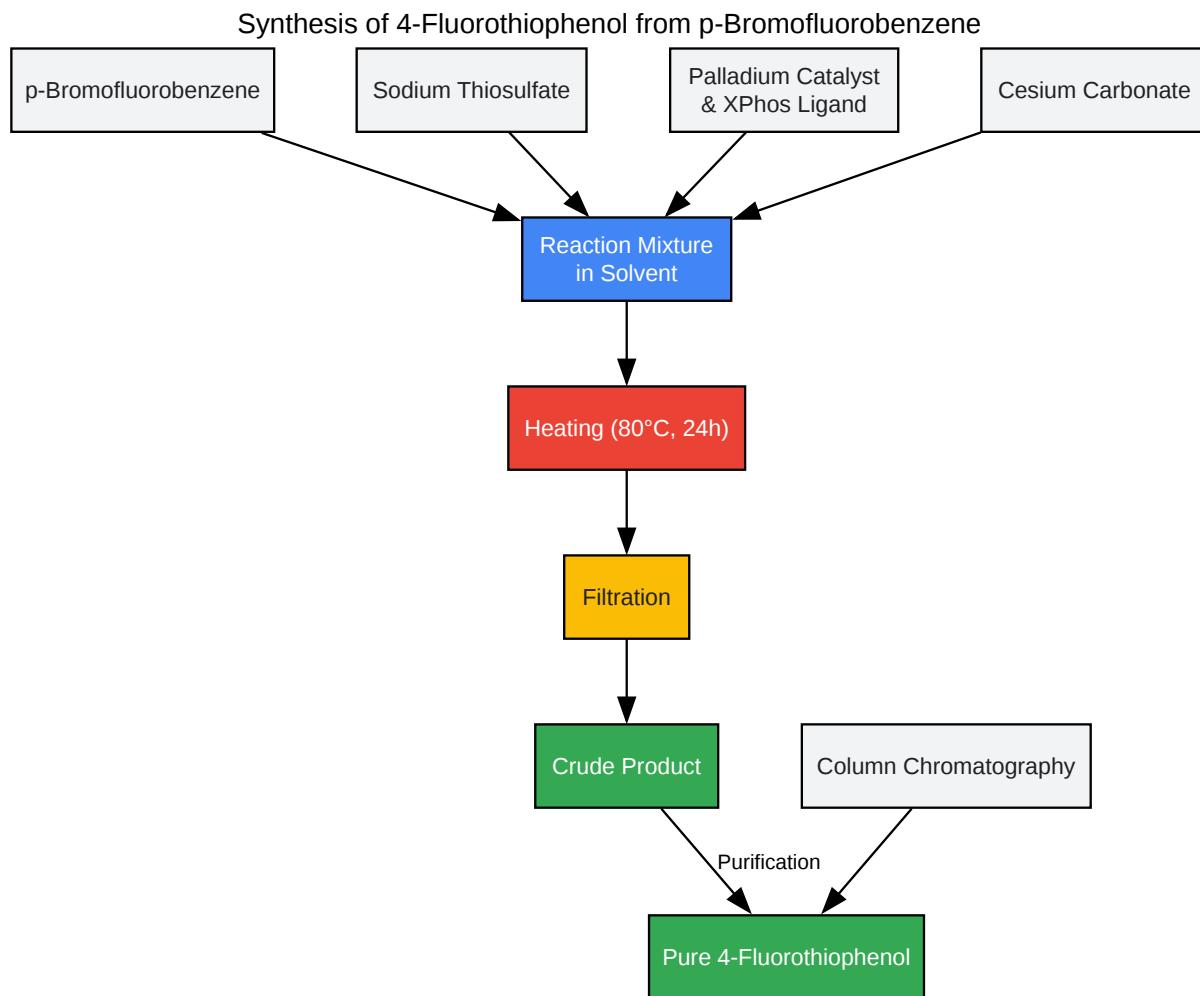
Caption: Synthesis of **4-Fluorothiophenol** via Reduction Workflow.

## Synthesis from p-Bromofluorobenzene

This laboratory-scale synthesis utilizes a palladium-catalyzed cross-coupling reaction.

Experimental Protocol:

- Reaction Setup: In a dry Schlenk tube under an argon atmosphere, add p-bromofluorobenzene (0.5 mmol), sodium thiosulfate (100 mg), cesium carbonate (1 mmol, 325 mg), a catalytic amount of a palladium source (e.g., tris(dibenzylideneacetone)dipalladium(0) or palladium acetate), and a suitable phosphine ligand (e.g., XPhos).
- Reaction Execution: Add an appropriate solvent (e.g., toluene or dioxane) to the Schlenk tube. Place the reaction mixture in an oil bath and stir at 80°C for 24 hours.
- Workup: After the reaction is complete, filter the solids and wash with ether. The filtrate contains the desired product.
- Purification: The crude product can be purified by column chromatography on silica gel to yield pure p-fluorothiophenol.



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Caption: Synthesis of **4-Fluorothiophenol** from p-Bromofluorobenzene Workflow.

## Spectroscopic Data

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **4-Fluorothiophenol**.

Table 3: Spectroscopic Data for **4-Fluorothiophenol**

Technique	Description	Reference(s)
<sup>1</sup> H NMR	Data available, but specific chemical shifts and coupling constants are not detailed in the provided search results. Spectra are typically recorded on a 400 MHz spectrometer.	<a href="#">[16]</a> <a href="#">[17]</a>
<sup>13</sup> C NMR	Data available, but specific chemical shifts are not detailed in the provided search results.	<a href="#">[16]</a> <a href="#">[17]</a>
<sup>19</sup> F NMR	Data available, but specific chemical shifts are not detailed in the provided search results.	<a href="#">[17]</a>
FTIR	The spectrum will show characteristic peaks for C-F, S-H, and aromatic C-H and C=C bonds. The fingerprint region (400–1500 cm <sup>-1</sup> ) provides a unique pattern for identification.	<a href="#">[7]</a> <a href="#">[18]</a>
Mass Spectrometry (GC-MS)	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.	<a href="#">[7]</a> <a href="#">[15]</a>

Note: Detailed interpretation of spectra requires comparison with reference spectra and databases.

## Applications of 4-Fluorothiophenol

**4-Fluorothiophenol** is a valuable intermediate in several areas of chemical synthesis.

## Pharmaceutical Synthesis

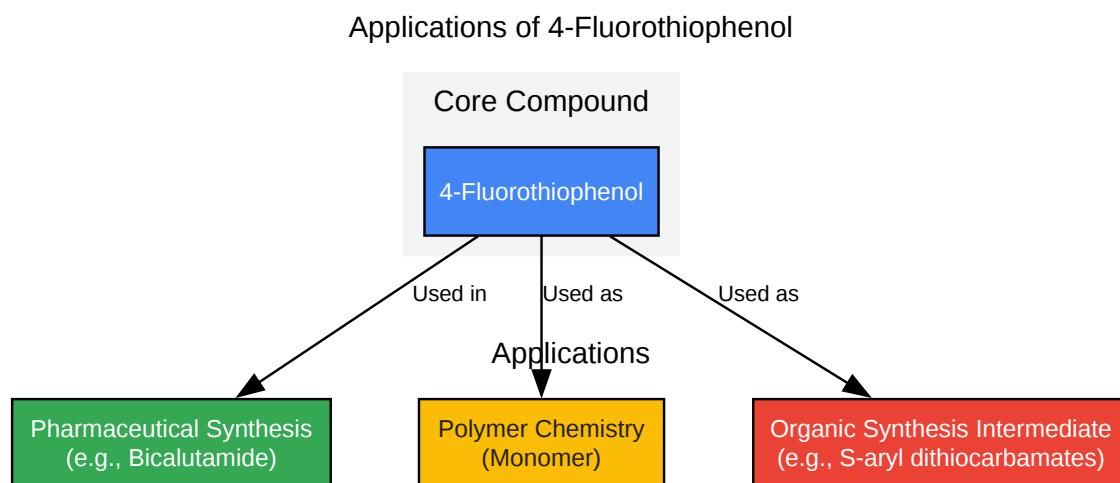
A significant application of **4-Fluorothiophenol** is in the synthesis of the anti-cancer drug Bicalutamide.[2][4] It serves as a key precursor for introducing the fluorophenylthio moiety into the final drug molecule.

## Polymer Chemistry

**4-Fluorothiophenol** is utilized as a monomer in polymerization reactions.[1][3] It can be copolymerized with monomers such as acrylonitrile and methacrylate to create novel polymers with tailored properties, including enhanced thermal stability and chemical resistance.[1][3]

## Organic Synthesis

In general organic synthesis, **4-Fluorothiophenol** readily reacts with unsaturated fatty acids to form thiolates.[1] These thiolates are versatile intermediates for the synthesis of a wide range of complex organic molecules.[1] It is also a precursor for the synthesis of S-aryl dithiocarbamates, which have applications in medicinal chemistry and materials science.



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Caption: Key Application Areas of **4-Fluorothiophenol**.

## Safety and Handling

**4-Fluorothiophenol** is a hazardous chemical and requires careful handling in a laboratory or industrial setting.

Table 4: Hazard and Safety Information for **4-Fluorothiophenol**

Category	Information	Reference(s)
GHS Hazard Statements	H226: Flammable liquid and vapor.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[8][9]
GHS Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.P233: Keep container tightly closed.P240: Ground/bond container and receiving equipment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6][8][9]
Personal Protective Equipment (PPE)	Safety glasses or chemical goggles, face shield, protective gloves, suitable protective clothing, and respiratory protection in case of inadequate ventilation.	[8]
First Aid Measures	Inhalation: Remove to fresh air. Get medical attention.Skin Contact: Wash with plenty of soap and water. Get medical attention.Eye Contact: Immediately flush with water for at least 15 minutes. Get medical attention.Ingestion: Do	[8]

NOT induce vomiting. Rinse mouth with water and get medical attention.

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	Keep container tightly closed in a dry, cool, and well-ventilated place. Keep away from heat and sources of ignition. It is air-sensitive, so storage under an inert atmosphere is recommended.	[8][9]
Storage	Strong bases, strong oxidizing agents.	[8][19]
Hazardous Decomposition Products	Carbon oxides, hydrogen fluoride, and sulfur oxides upon thermal decomposition.	[8][9]

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## Conclusion

**4-Fluorothiophenol** (CAS 371-42-6) is a chemical intermediate of significant importance in modern synthetic chemistry. Its utility in the synthesis of pharmaceuticals, the creation of novel polymers, and as a versatile building block in organic reactions underscores its value to researchers and drug development professionals. A thorough understanding of its properties, synthetic routes, and safe handling procedures is crucial for its effective and safe utilization in research and development. This guide provides a foundational resource for professionals working with this key chemical compound.

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